

safety and handling of 3,6-Difluoro-2-methoxyphenylboronic acid

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Compound of Interest

Compound Name: 3,6-Difluoro-2-methoxyphenylboronic acid

Cat. No.: B1602656

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An In-depth Technical Guide to the Safe Handling of **3,6-Difluoro-2-methoxyphenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,6-Difluoro-2-methoxyphenylboronic acid is a valuable reagent in modern organic synthesis, particularly in cross-coupling reactions such as the Suzuki-Miyaura coupling. Its utility in the formation of carbon-carbon bonds makes it a key building block in the development of novel pharmaceutical compounds and other bioactive molecules.^[1] The presence of fluorine and methoxy groups on the phenyl ring enhances its reactivity and selectivity, offering medicinal chemists precise control in the design of complex molecular architectures.^[1] However, as with any reactive chemical, a thorough understanding of its hazard profile and adherence to strict safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research.

This guide provides a comprehensive overview of the safety and handling of **3,6-Difluoro-2-methoxyphenylboronic acid**, drawing from authoritative safety data sheets and established laboratory safety practices. It is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to work with this compound in a safe and responsible manner.

Hazard Identification and GHS Classification


3,6-Difluoro-2-methoxyphenylboronic acid is classified as a hazardous substance. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[2][3][4][5]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3][4][5]}
- H319: Causes serious eye irritation.^{[2][3][5][6]}
- H335: May cause respiratory irritation.^{[2][3][4][5]}

Signal Word: Warning^{[2][3][4][5][7]}

Pictogram:

-  alt text

A comprehensive understanding of these hazards is the first step in implementing effective safety measures. The following sections will detail the necessary precautions and procedures for handling this compound.

Safe Handling and Personal Protective Equipment (PPE)

Given the irritant nature of **3,6-Difluoro-2-methoxyphenylboronic acid**, all handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize the risk of inhalation.^{[8][9]} Adherence to good industrial hygiene and safety practices is essential.^[4]

Personal Protective Equipment (PPE):

The selection and proper use of PPE are critical to prevent exposure.

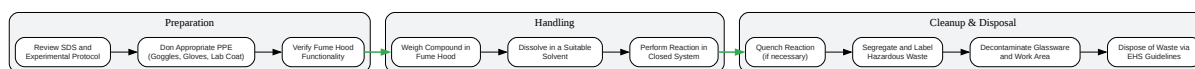
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.[9][10] Standard eyeglasses do not offer sufficient protection.[10]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn.[9][10] Gloves should be inspected for integrity before each use and disposed of properly after handling the compound. Contaminated gloves should be removed using the proper technique to avoid skin contact.
- **Respiratory Protection:** When handling the solid form, especially if dust may be generated, a NIOSH-approved N95 or P1 dust mask should be used. For situations with the potential for higher exposure, a multi-purpose combination respirator cartridge is recommended.[9]
- **Protective Clothing:** A lab coat or other impervious clothing should be worn to prevent skin contact.[8][9][10] Closed-toe shoes are required in the laboratory at all times.[10][11]

Hygiene Measures:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[3][4][5]
- Do not eat, drink, or smoke in areas where chemicals are handled.[10][11]
- Contaminated clothing should be removed and washed before reuse.[3][4][5]

Experimental Workflow for Safe Handling

The following diagram outlines a self-validating workflow for the safe handling of **3,6-Difluoro-2-methoxyphenylboronic acid**.



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Caption: A stepwise workflow for the safe handling of **3,6-Difluoro-2-methoxyphenylboronic acid**.

Storage and Stability

Proper storage is crucial to maintain the integrity of **3,6-Difluoro-2-methoxyphenylboronic acid** and to prevent the formation of hazardous byproducts.

- **Storage Conditions:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[4][5]} Some suppliers recommend refrigeration.^{[4][5]}
- **Incompatible Materials:** Store away from strong oxidizing agents and bases.^{[4][5]}
- **Container Integrity:** Protect containers against physical damage and check regularly for leaks. Store in the original container whenever possible.

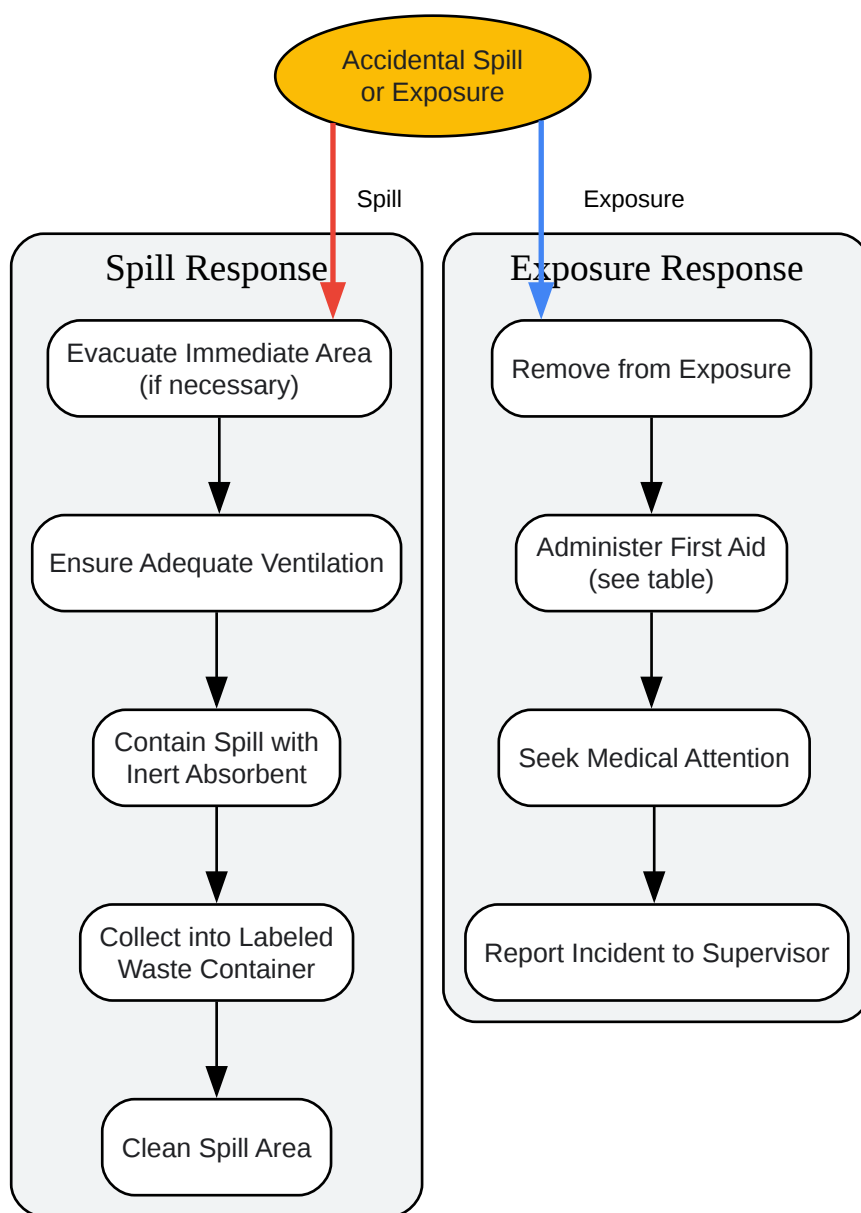
First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures are essential.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If respiratory symptoms persist, call a POISON CENTER or doctor.[3][4][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[3][4][5] If skin irritation occurs, seek medical advice.[3][4][5] Remove contaminated clothing.[3][4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4][5] If eye irritation persists, get medical advice/attention.[3][4][5]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell. [5]

Emergency Response Decision Tree

The following decision tree provides a logical framework for responding to accidental spills or exposures.



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Caption: A decision tree for responding to spills or exposures involving the compound.

Disposal Considerations

The disposal of **3,6-Difluoro-2-methoxyphenylboronic acid** and its waste must be managed as hazardous waste.^[8] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[8]

Waste Management Protocol:

- Segregation: Boronic acid waste should be segregated from other waste streams.^{[8][9]} Never mix with incompatible chemicals such as strong acids or bases unless part of a specific neutralization protocol approved by your institution's Environmental Health and Safety (EHS) department.^{[8][12]}
- Containerization:
 - Solid Waste: Collect unused compound or contaminated solid materials (e.g., weighing paper, contaminated gloves) in a designated, sealable container clearly labeled as "Hazardous Waste."^[8]
 - Liquid Waste: Collect solutions of the compound in a separate, clearly labeled, and sealable container for liquid hazardous waste.^[8]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3,6-Difluoro-2-methoxyphenylboronic acid**," and any other identifiers required by your institution.^[8]
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected by your institution's EHS personnel or a licensed waste disposal company.^[8]
- Empty Containers: Empty containers must be decontaminated by rinsing three times with a suitable solvent. The first rinseate must be collected and disposed of as hazardous waste.^[8] Subsequent rinses may also need to be collected as hazardous waste depending on institutional guidelines.^[8] After thorough rinsing and air drying, the original label should be defaced before the container is disposed of in the appropriate recycling stream.^[8]

For small quantities, and with explicit permission from local authorities, dilution with a large amount of water followed by flushing to a sanitary sewer may be an option.^[13] However, it is imperative to consult with your local regulating authorities as disposal rules can vary significantly.^[13]

Conclusion

3,6-Difluoro-2-methoxyphenylboronic acid is a valuable synthetic tool, but its potential hazards necessitate a respectful and cautious approach. By understanding its GHS

classification, consistently using appropriate PPE, adhering to safe handling and storage protocols, and having a clear plan for emergency response and waste disposal, researchers can mitigate the risks associated with this compound. The principles of scientific integrity and a commitment to safety are inextricably linked; a robust safety culture is the foundation of innovative and successful research.

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References

- 1. (3,6-Difluoro-2-methoxyphenyl)boronic acid [myskinrecipes.com]
- 2. 3,5-Difluoro-2-methoxyphenylboronic acid | C₇H₇BF₂O₃ | CID 2734607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. 4-Chloro-2-fluoro-3-methoxyphenylboronic acid | C₇H₇BClFO₃ | CID 44129706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 609807-25-2|3-Fluoro-5-methoxyphenylboronic acid|BLD Pharm [bldpharm.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 11. artsci.usu.edu [artsci.usu.edu]
- 12. laballey.com [laballey.com]
- 13. sciencing.com [sciencing.com]
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